

NH2-PEG10-C2-dimethylamino CAS number and commercial suppliers

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Compound of Interest

Compound Name: NH2-PEG10-C2-dimethylamino

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Technical Guide: NH2-PEG10-C2-dimethylamino

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the bifunctional PROTAC (Proteolysis Targeting Chimera) linker, **NH2-PEG10-C2-dimethylamino**. This linker is a valuable tool in the development of targeted protein degraders, offering a flexible polyethylene glycol (PEG) spacer with terminal primary amine and dimethylamino groups for versatile conjugation strategies.

Core Compound Information

Structure:

NH2-(CH2CH2O)10-CH2CH2-N(CH3)2

Molecular Formula: C24H52N2O10[1]

Molecular Weight: 528.68 g/mol [1]

CAS Number: A specific CAS (Chemical Abstracts Service) registry number for **NH2-PEG10-C2-dimethylamino** has not been identified in publicly available databases or supplier documentation as of the compilation of this guide. Researchers should rely on the molecular formula and weight for precise identification.



Physicochemical and Safety Data

A summary of the available data for **NH2-PEG10-C2-dimethylamino** is presented below. This information is primarily derived from supplier safety data sheets.

Property	Value	Reference
Physical State	Powder	[1]
Oral Toxicity	Acute toxicity, Oral (Category 4)	[1]
Aquatic Toxicity	Acute aquatic toxicity (Category 1), Chronic aquatic toxicity (Category 1)	[1]
Storage Conditions	2 years at -20°C (Powder), 2 weeks at 4°C in DMSO, 6 months at -80°C in DMSO	[1]

Commercial Suppliers

Several chemical suppliers offer **NH2-PEG10-C2-dimethylamino** for research and development purposes. The following table provides a non-exhaustive list of known suppliers.

Supplier	Product Name	Catalog Number
MedchemExpress	NH2-PEG10-C2- dimethylamino	HY-136367
DC Chemicals	NH2-PEG10-C2- dimethylamino	DC44356
TargetMol	NH2-PEG10-C2- dimethylamino	T9A1839

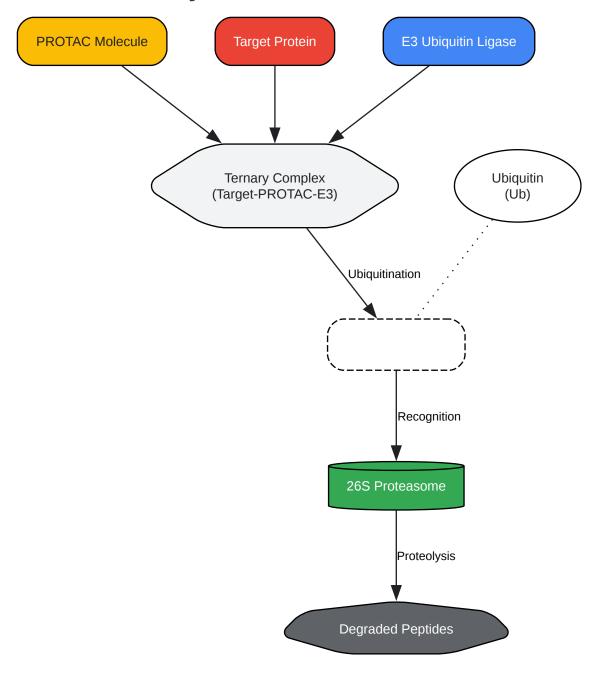
Experimental Protocols and Applications



NH2-PEG10-C2-dimethylamino is primarily utilized as a linker in the synthesis of PROTACs. The primary amine serves as a reactive handle for conjugation to a ligand for an E3 ubiquitin ligase, while the dimethylamino group can be used for attachment to a target protein ligand or to modify the physicochemical properties of the final PROTAC molecule.

A generalized experimental workflow for the synthesis of a PROTAC using this linker is outlined below.

General PROTAC Synthesis Workflow





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References

- 1. NH2-PEG10-C2-dimethylamino|MSDS [dcchemicals.com]
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